

L-Glutamic-2,4,4-D3 acid supplier and purchasing information

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Compound of Interest

Compound Name: *L-Glutamic-2,4,4-D3 acid*

Cat. No.: *B15144147*

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L-Glutamic-2,4,4-D3 Acid: A Technical Guide for Researchers

For Immediate Release

This technical guide provides researchers, scientists, and drug development professionals with comprehensive information on **L-Glutamic-2,4,4-D3 acid**, a stable isotope-labeled analog of the key neurotransmitter and metabolite, L-glutamic acid. This document covers supplier and purchasing information, detailed experimental protocols for its primary application as an internal standard in mass spectrometry, and visual representations of relevant biological pathways.

Supplier and Purchasing Information

L-Glutamic-2,4,4-D3 acid is available from several reputable suppliers of research chemicals and stable isotope-labeled compounds. The table below summarizes key purchasing information from a selection of vendors. Purity specifications and available quantities are subject to change and should be confirmed with the supplier.

Supplier	Catalog Number (Example)	Isotopic Purity (Typical)	Chemical Purity (Typical)	Available Quantities
LGC Standards	TRC-G596966	Not specified	Not specified	1 mg, 2 mg, 10 mg[1]
Sigma-Aldrich (Merck)	749435	98 atom % D	98% (CP)	Inquire for bulk[2]
Cambridge Isotope Laboratories, Inc.	DLM-3725	97-98%	98%	Inquire for bulk[3]
CymitQuimica	3U-D1196	98 atom % D	Not specified	500 mg, 1 g[4]
Isotope Science / Alfa Chemistry	96927-56-9	98 atom % D	Not specified	Inquire
MedChemExpress	HY-112398S	Not specified	Not specified	Inquire
Lumiprobe	Not specified	Not specified	Not specified	Inquire

Physicochemical Data

A summary of the key physicochemical properties of **L-Glutamic-2,4,4-D3 acid** is provided below.

Property	Value	Reference
CAS Number	14341-78-7	[1]
Molecular Formula	C ₅ H ₆ D ₃ NO ₄	[1]
Molecular Weight	~150.15 g/mol	[2][3]
Appearance	White solid	[4]
Melting Point	185 °C (decomposes)	[2]
Unlabeled CAS Number	56-86-0 (L-Glutamic acid)	[1]

Experimental Protocols: Quantification of L-Glutamic Acid using LC-MS/MS

The primary application of **L-Glutamic-2,4,4-D3 acid** is as an internal standard for the accurate quantification of endogenous L-glutamic acid in biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a generalized experimental protocol based on established methods. Researchers should optimize these parameters for their specific instrumentation and sample matrix.

Sample Preparation (Plasma)

- **Protein Precipitation:** To 100 μL of plasma sample, add 400 μL of ice-cold methanol (containing **L-Glutamic-2,4,4-D3 acid** at a known concentration, e.g., 1 μM).
- **Vortexing:** Vortex the mixture vigorously for 30 seconds to ensure thorough mixing and protein precipitation.
- **Centrifugation:** Centrifuge the samples at high speed (e.g., 14,000 $\times g$) for 10 minutes at 4°C to pellet the precipitated proteins.
- **Supernatant Collection:** Carefully collect the supernatant, which contains the amino acids, and transfer it to a new microcentrifuge tube.
- **Evaporation:** Dry the supernatant under a stream of nitrogen gas or using a vacuum concentrator.
- **Reconstitution:** Reconstitute the dried extract in a suitable volume (e.g., 100 μL) of the initial mobile phase for LC-MS/MS analysis.

Liquid Chromatography (LC) Conditions

- **Column:** A reversed-phase C18 column or a HILIC (Hydrophilic Interaction Liquid Chromatography) column is typically used for the separation of polar compounds like amino acids.
- **Mobile Phase A:** 0.1% Formic acid in water.

- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A gradient elution is employed to achieve optimal separation. An example gradient is as follows:
 - 0-2 min: 2% B
 - 2-5 min: Ramp to 95% B
 - 5-7 min: Hold at 95% B
 - 7-8 min: Return to 2% B
 - 8-10 min: Re-equilibration at 2% B
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 10 μ L.

Tandem Mass Spectrometry (MS/MS) Conditions

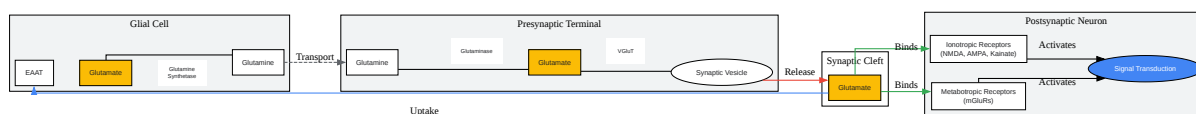
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Scan Type: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - L-Glutamic Acid (unlabeled): Precursor ion (m/z) 148.1 \rightarrow Product ion (m/z) 84.1
 - **L-Glutamic-2,4,4-D3 Acid** (internal standard): Precursor ion (m/z) 151.1 \rightarrow Product ion (m/z) 87.1
- Instrument Parameters: Optimize parameters such as capillary voltage, cone voltage, and collision energy for the specific instrument to achieve maximum sensitivity.

Note on a Potential Artifact: Researchers should be aware of the potential for in-source cyclization of glutamic acid and glutamine to pyroglutamic acid during ESI-MS analysis. Chromatographic separation of these compounds is crucial for accurate quantification.

Biological Pathways

Glutamate Signaling Pathway

L-glutamic acid is the major excitatory neurotransmitter in the central nervous system. It activates both ionotropic and metabotropic glutamate receptors, playing a critical role in synaptic plasticity, learning, and memory.

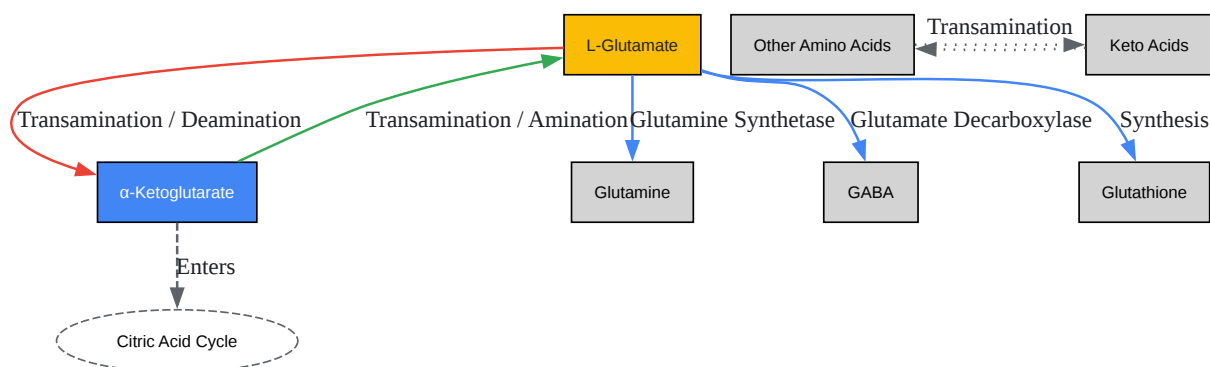


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Caption: Glutamate neurotransmission at the synapse.

Metabolic Fate of L-Glutamic Acid

L-glutamic acid is a central molecule in cellular metabolism, linking amino acid and carbohydrate metabolism through the citric acid cycle.



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Caption: Central role of L-glutamate in metabolism.

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